

Unraveling IRC-083864: An In-depth Technical Examination of a Novel Chemical Entity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: IRC-083864

Cat. No.: B1672176

[Get Quote](#)

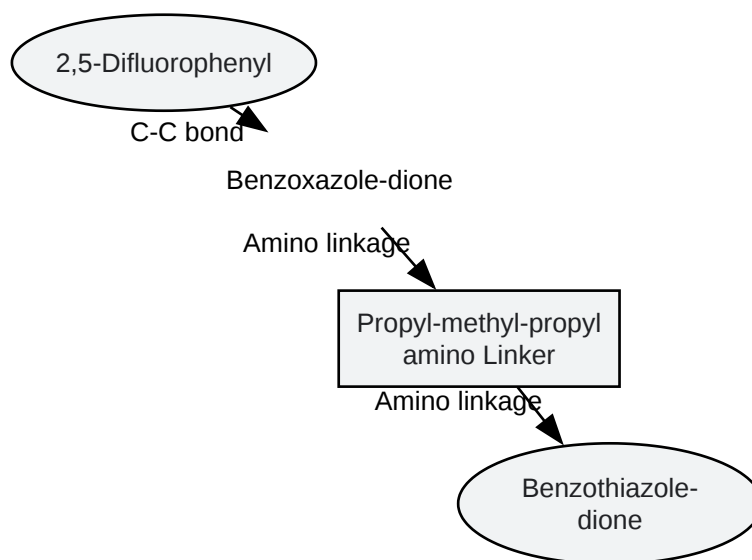
Despite a comprehensive investigation into the chemical compound designated as **IRC-083864**, publicly available information regarding its biological activity, mechanism of action, and related chemical analogs remains elusive. This technical guide serves to consolidate the known chemical properties of **IRC-083864** and to outline the extensive but unsuccessful search for further scientific data, suggesting the compound is likely a proprietary or early-stage investigational molecule not yet disclosed in public research domains.

Chemical Identity and Properties of IRC-083864

Based on available chemical database entries, **IRC-083864** is a complex organic molecule with the following key identifiers and properties.

Property	Value
IUPAC Name	2-(2,5-difluorophenyl)-6-[3-[methyl-[3-[(2-methyl-4,7-dioxo-1,3-benzothiazol-5-yl)amino]propyl]amino]propylamino]-1,3-benzoxazole-4,7-dione
Molecular Formula	C ₂₈ H ₂₅ F ₂ N ₅ O ₅ S
Molecular Weight	581.6 g/mol
CAS Number	1142057-18-8

Structure:



[Click to download full resolution via product page](#)

Caption: A simplified representation of the core structural components of **IRC-083864**.

Investigation into Biological Activity and Related Compounds

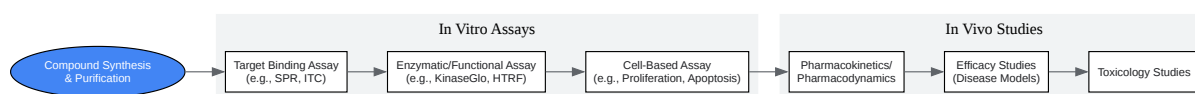
An exhaustive search of scientific literature, patent databases, and chemical supplier catalogs for "**IRC-083864**" and its IUPAC name did not yield any information regarding its biological target, mechanism of action, or therapeutic area of investigation. The prefix "IRC" is a common acronym and could not be definitively linked to a specific research institution or pharmaceutical company.

This lack of public data strongly suggests that **IRC-083864** is a compound within a proprietary research and development pipeline. Information regarding its synthesis, experimental protocols, and biological effects is likely confidential and has not been disclosed in publications or patents.

Hypothetical Signaling Pathways and Experimental Workflows

Given the absence of data on the biological function of **IRC-083864**, any depiction of signaling pathways or experimental workflows would be purely speculative. To provide a relevant and accurate technical guide, information on the compound's molecular target is essential. For instance, if **IRC-083864** were a kinase inhibitor, a generic kinase signaling pathway and a typical kinase inhibition assay workflow could be presented. However, without this foundational knowledge, any such diagrams would be arbitrary and potentially misleading.

Example of a generic experimental workflow for a hypothetical compound:



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the preclinical evaluation of a novel chemical compound.

Conclusion

The compound **IRC-083864** is a well-defined chemical entity based on its structural information. However, the absence of any publicly available biological data, experimental protocols, or related compounds prevents the creation of a comprehensive technical guide as requested. The information is likely held within a private research and development setting. Further insights into **IRC-083864** would require the disclosure of proprietary data from the originating institution.

- To cite this document: BenchChem. [Unraveling IRC-083864: An In-depth Technical Examination of a Novel Chemical Entity]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1672176#irc-083864-related-chemical-compounds\]](https://www.benchchem.com/product/b1672176#irc-083864-related-chemical-compounds)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com